

Application Notes and Protocols for In Vivo Studies with Tabimorelin Hemifumarate

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Compound of Interest

Compound Name: *Tabimorelin hemifumarate*

Cat. No.: *B031450*

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Introduction

Tabimorelin hemifumarate, also known as NN703, is a potent, orally active agonist of the ghrelin receptor (GHS-R1a). It mimics the endogenous ligand ghrelin, stimulating the release of growth hormone (GH). These properties make it a compound of significant interest in research areas including growth disorders, appetite regulation, and metabolism. This document provides a detailed protocol for the preparation of **Tabimorelin hemifumarate** for in vivo studies, with a focus on oral gavage administration in rodent models.

Physicochemical and Solubility Data

A clear understanding of the solubility of **Tabimorelin hemifumarate** is critical for preparing homogenous and accurate dosing solutions. The following table summarizes the known solubility data.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Special Conditions
Water	5.29	10	Gentle warming may be required.
DMSO	58.67	100	Not specified.

Note: The molecular weight of **Tabimorelin hemifumarate** is 586.73 g/mol . Batch-specific molecular weights may vary, and it is recommended to refer to the Certificate of Analysis for precise calculations.

Experimental Protocols

Preparation of Tabimorelin Hemifumarate Solution for Oral Gavage

This protocol outlines the steps for preparing a dosing solution of **Tabimorelin hemifumarate** suitable for oral administration to rodents. The choice of vehicle is critical for ensuring the stability and bioavailability of the compound. While water can be used, a buffered saline solution is often preferred for in vivo studies to maintain physiological pH.

Materials:

- **Tabimorelin hemifumarate** powder
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile, pyrogen-free water
- Vortex mixer
- Ultrasonic bath
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Pipettes and sterile filter tips
- Analytical balance

Procedure:

- Calculate the required amount of **Tabimorelin hemifumarate**: Based on the desired dosing concentration and the total volume needed for the study, calculate the mass of **Tabimorelin hemifumarate** required.

- Weigh the compound: Accurately weigh the calculated amount of **Tabimorelin hemifumarate** powder using an analytical balance in a sterile environment.
- Initial Dissolution:
 - Transfer the weighed powder to a sterile conical tube.
 - Add a small volume of sterile PBS to the tube.
 - Gently vortex the mixture to wet the powder.
- Aid Dissolution (if necessary):
 - If the compound does not fully dissolve, warm the tube to 37°C in a water bath.[\[1\]](#)
 - Sonicate the solution in an ultrasonic bath for short intervals (e.g., 5-10 minutes) to aid dissolution.[\[1\]](#)
 - Visually inspect the solution to ensure complete dissolution and the absence of particulates.
- Final Volume Adjustment: Once the compound is fully dissolved, add sterile PBS to reach the final desired concentration.
- Sterilization (Optional but Recommended): If the solution is not prepared fresh for each experiment, it can be sterilized by filtering through a 0.22 µm syringe filter into a new sterile tube.
- Storage and Stability:
 - It is highly recommended to prepare the solution fresh on the day of use.[\[1\]](#)
 - If short-term storage is necessary, store the solution at 2-8°C for no longer than 24 hours.
 - For longer-term storage of stock solutions, aliquots can be stored at -20°C for up to one month, though fresh preparation is always preferable for in vivo experiments.

Oral Gavage Administration in Rodents

This protocol provides a general guideline for the oral administration of the prepared **Tabimorelin hemifumarate** solution to rodents. All animal procedures should be performed in accordance with institutional and national guidelines for animal welfare.

Materials:

- Prepared **Tabimorelin hemifumarate** dosing solution
- Appropriately sized oral gavage needles (flexible or rigid, with a ball tip)
- Syringes (e.g., 1 mL)
- Animal scale

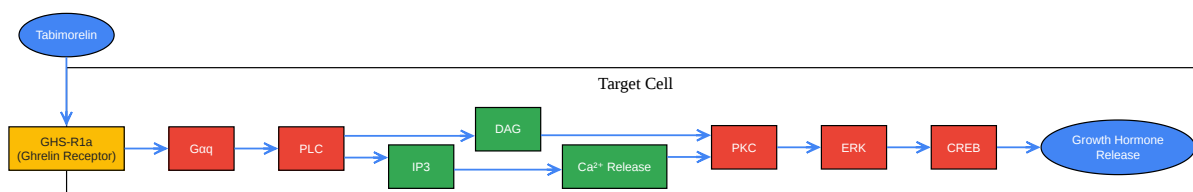
Procedure:

- Animal Preparation:
 - Weigh each animal to determine the precise volume of the dosing solution to be administered.
 - Gently restrain the animal in a manner that minimizes stress and allows for safe administration.
- Dose Calculation: Calculate the volume of the dosing solution for each animal based on its body weight and the target dose (mg/kg).
- Loading the Syringe: Draw the calculated volume of the **Tabimorelin hemifumarate** solution into a syringe fitted with an oral gavage needle. Ensure there are no air bubbles in the syringe.
- Administration:
 - Gently insert the gavage needle into the animal's mouth, passing it over the tongue towards the esophagus.
 - Advance the needle slowly and smoothly until it reaches the stomach. Do not force the needle if resistance is met.

- Once the needle is in the correct position, slowly depress the syringe plunger to deliver the solution. .
- Carefully withdraw the gavage needle.
- Post-Administration Monitoring:
 - Return the animal to its cage and monitor for any signs of distress, such as difficulty breathing or regurgitation.
 - Ensure the animal has free access to food and water.

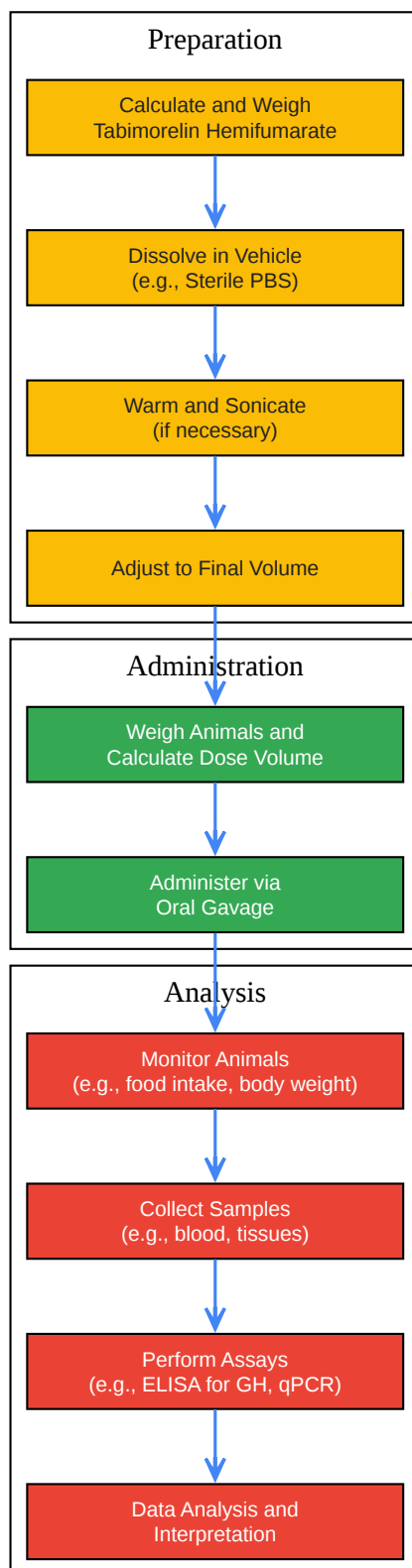
Signaling Pathway and Experimental Workflow

Tabimorelin hemifumarate exerts its effects by acting as an agonist at the ghrelin receptor (GHS-R1a). The following diagrams illustrate the signaling pathway activated by Tabimorelin and a typical experimental workflow for an in vivo study.



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Caption: Ghrelin Receptor Signaling Pathway Activated by Tabimorelin.



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Caption: Experimental Workflow for an In Vivo Tabimorelin Study.

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References

- 1. Tabimorelin hemifumarate | CAS:242143-80-2 | Potent, orally active ghrelin receptor agonist | High Purity | Manufacturer BioCrick [biocrick.com]
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